

Core Physical Properties of Dibromoacetaldehyde

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Compound of Interest

Compound Name: *Dibromoacetaldehyde*

Cat. No.: *B156388*

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Dibromoacetaldehyde, with the chemical formula $C_2H_2Br_2O$, is a halogenated aldehyde.[1][2][3] Understanding its physical properties is crucial for its handling, application in chemical reactions, and for the development of analytical methods.

Data Presentation: A Summary of Quantitative Physical Properties

The following table summarizes the key physical properties of **Dibromoacetaldehyde** based on available data.

Property	Value	Source
Molecular Formula	C ₂ H ₂ Br ₂ O	[1][2]
Molecular Weight	201.84 g/mol	
Boiling Point	136.3 °C at 760 mmHg	
137 °C		
Melting Point	87 °C	
Not Available		
Density	2.357 g/cm ³	
Solubility	DMSO (Very Slightly), Methanol (Slightly, Heated)	
Refractive Index	1.541	
Vapor Pressure	7.41 mmHg at 25°C	
Flash Point	68.7 °C	

Experimental Protocols

Detailed experimental procedures for determining the physical properties of chemical compounds like **Dibromoacetaldehyde** are outlined below. These are generalized protocols that can be adapted for the specific analysis of this compound.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination on a small scale is the capillary method using a Thiele tube.

Materials:

- Thiele tube
- Thermometer (0-200 °C range)

- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

- A small amount of **Dibromoacetaldehyde** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with heating oil, ensuring the sample is immersed.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Melting Point (Capillary Method)

For solid compounds, the melting point is a key indicator of purity. The capillary method is a standard technique for its determination.

Materials:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (open at one end)
- Sample of solid **Dibromoacetaldehyde**
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- A small amount of dry, powdered **Dibromoacetaldehyde** is packed into the open end of a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (typically 1-2 °C per minute near the expected melting point).
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. A narrow melting range (0.5-2 °C) is indicative of a pure compound.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precisely known volume.

Materials:

- Pycnometer (specific gravity bottle)
- Analytical balance
- **Dibromoacetaldehyde** sample
- Distilled water (for calibration)

- Thermometer

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance.
- The pycnometer is filled with distilled water and weighed again to determine the mass of the water. The temperature of the water is recorded.
- The pycnometer is emptied, dried, and then filled with **Dibromoacetaldehyde** and weighed.
- The density of water at the recorded temperature is used to calculate the exact volume of the pycnometer.
- The density of **Dibromoacetaldehyde** is then calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Solubility

A qualitative assessment of solubility in various solvents is a fundamental physical property.

Materials:

- Test tubes
- **Dibromoacetaldehyde** sample
- Various solvents (e.g., water, ethanol, DMSO, hexane)
- Vortex mixer (optional)

Procedure:

- A small, measured amount of **Dibromoacetaldehyde** (e.g., 10 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated (e.g., by tapping or using a vortex mixer) for a set period.

- The mixture is visually inspected for the dissolution of the solid or the formation of a homogeneous solution.
- Observations are recorded as soluble, partially soluble, or insoluble. The process can be repeated with gentle heating if necessary.

Visualizations

The following diagrams, created using the DOT language, illustrate a relevant chemical process and an analytical workflow involving haloacetaldehydes like **Dibromoacetaldehyde**.

Formation Pathway of Haloacetaldehydes during Water Chlorination

This diagram illustrates the stepwise substitution mechanism for the formation of haloacetaldehydes, such as **Dibromoacetaldehyde**, from acetaldehyde during the chlorination of drinking water.

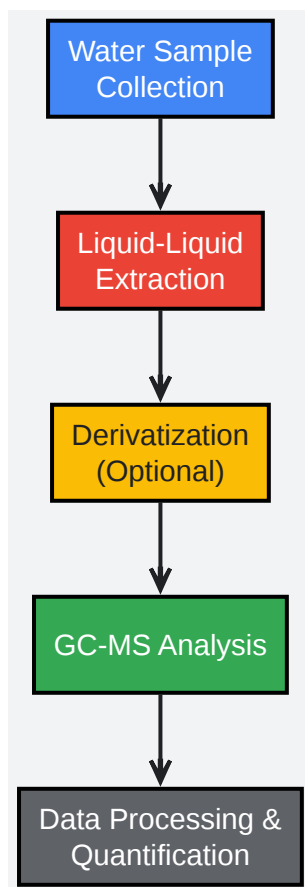


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Caption: Stepwise formation of haloacetaldehydes.

Analytical Workflow for Haloacetaldehyde Detection in Water

This diagram outlines a typical workflow for the analysis of haloacetaldehydes, including **Dibromoacetaldehyde**, in water samples using Gas Chromatography-Mass Spectrometry (GC-MS).



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Caption: GC-MS analytical workflow for haloacetaldehydes.

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References

- 1. Cas 3039-13-2, DIBROMOACETALDEHYDE | lookchem [lookchem.com]
- 2. cdn.juniata.edu [cdn.juniata.edu]
- 3. Dibromoacetaldehyde | C₂H₂Br₂O | CID 18223 - PubChem [pubchem.ncbi.nlm.nih.gov]
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